

"Elacestrant S enantiomer dihydrochloride" solubility issues in aqueous buffers

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Compound of Interest

Compound Name: *Elacestrant S enantiomer dihydrochloride*

Cat. No.: *B2734308*

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Technical Support Center: Elacestrant S Enantiomer Dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility challenges associated with **Elacestrant S enantiomer dihydrochloride** in aqueous buffers.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **Elacestrant S enantiomer dihydrochloride** in aqueous buffers?

A1: **Elacestrant S enantiomer dihydrochloride** is classified as a Biopharmaceutics Classification System (BCS) Class 4 drug, which indicates it has inherently low aqueous solubility and permeability.[1] Its solubility is highly dependent on the pH of the aqueous medium. At a neutral pH of 6.8, the solubility is very low, approximately 0.01 mg/mL.[1] However, in acidic conditions, such as at pH 1, the solubility significantly increases to about 33 mg/mL.[1] The free base form of elacestrant has extremely low water solubility, estimated at 0.00035 mg/mL.[2][3] The dihydrochloride salt form is utilized to improve its solubility in aqueous solutions.[2]

Q2: Why is my **Elacestrant S enantiomer dihydrochloride** not dissolving in my aqueous buffer (e.g., PBS)?

A2: Difficulty in dissolving **Elacestrant S enantiomer dihydrochloride** in standard aqueous buffers like Phosphate Buffered Saline (PBS) is expected due to its low solubility, especially at or near neutral pH.[1] Several factors can contribute to this issue:

- pH of the Buffer: As mentioned, solubility is significantly lower at neutral or near-neutral pH.
- Polymorphism: Elacestrant dihydrochloride can exist in different crystalline forms (polymorphs), which can have different solubility profiles.[2][4] The presence of hydrates can also affect solubility.[2]
- Temperature: While not extensively documented in the provided results, temperature can influence the solubility of chemical compounds.
- Purity of the Compound: Impurities can affect the dissolution characteristics.

Q3: Are there any recommended solvent systems to improve the solubility of **Elacestrant S enantiomer dihydrochloride** for in vitro experiments?

A3: Yes, for in vitro studies, it is common to first prepare a stock solution in an organic solvent and then dilute it into the aqueous experimental medium. Dimethyl sulfoxide (DMSO) is a commonly used solvent for creating stock solutions of Elacestrant.[5][6] It is sparingly soluble in DMSO (1-10 mg/mL).[5] For in vivo studies, co-solvent systems are often employed. Examples of such systems include:

- 5% DMSO, 40% PEG300, 5% Tween-80, and 50% saline.[6]
- 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline, achieving a solubility of ≥ 2.5 mg/mL.[7]
- 5% DMSO and 95% of a 20% SBE- β -CD solution in saline, achieving a solubility of ≥ 2.87 mg/mL.[7]

It is crucial to be aware that high concentrations of organic solvents like DMSO can have effects on cells in vitro.

Troubleshooting Guide

Problem: Precipitate forms after diluting the DMSO stock solution into an aqueous buffer.

Possible Cause	Troubleshooting Steps
Low Aqueous Solubility	The concentration of Elacestrant in the final aqueous solution may be above its solubility limit at the buffer's pH.
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* Action 1: Decrease the final concentration of Elacestrant in the aqueous buffer.	
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* Action 2: Increase the percentage of the co-solvent (e.g., DMSO) in the final solution, but be mindful of its potential effects on your experimental system.	
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* Action 3: Consider using a different aqueous buffer with a lower pH if your experiment allows, as Elacestrant solubility is higher in acidic conditions. [1]	
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Buffer Composition	Components of the buffer (e.g., phosphate) might be interacting with the compound, leading to precipitation.
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* Action: Try a different buffer system (e.g., citrate buffer) to see if the precipitation issue persists.	
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Temperature Effects	A decrease in temperature upon dilution can reduce solubility.
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* Action: Ensure both the stock solution and the aqueous buffer are at the same temperature before mixing. Gentle warming might help, but be cautious about compound stability.	
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Data Presentation

Table 1: Solubility of Elacestrant and its Dihydrochloride Salt in Various Solvents

Compound Form	Solvent/Buffer	Solubility	Reference
Elacestrant	Water	0.00035 mg/mL	[3]
Elacestrant Dihydrochloride	pH 1 Aqueous Buffer	33 mg/mL	[1]
Elacestrant Dihydrochloride	pH 6.8 Aqueous Buffer	~0.01 mg/mL	[1]
Elacestrant Dihydrochloride	Water	25 mg/mL	[6][8]
Elacestrant (hydrochloride)	DMSO	1-10 mg/mL (sparingly soluble)	[5]
Elacestrant Dihydrochloride	DMSO	100 mg/mL (may require ultrasound)	[6][7]
Elacestrant Dihydrochloride	Ethanol	6 mg/mL	[6]
Elacestrant Dihydrochloride	1% DMSO in saline	≥ 0.57 mg/mL	[7]
Elacestrant Dihydrochloride	10% DMSO, 40% PEG300, 5% Tween-80, 45% saline	≥ 2.5 mg/mL	[7]
Elacestrant Dihydrochloride	5% DMSO, 95% (20% SBE-β-CD in saline)	≥ 2.87 mg/mL	[7]

Experimental Protocols

Protocol 1: Preparation of a Stock Solution in DMSO

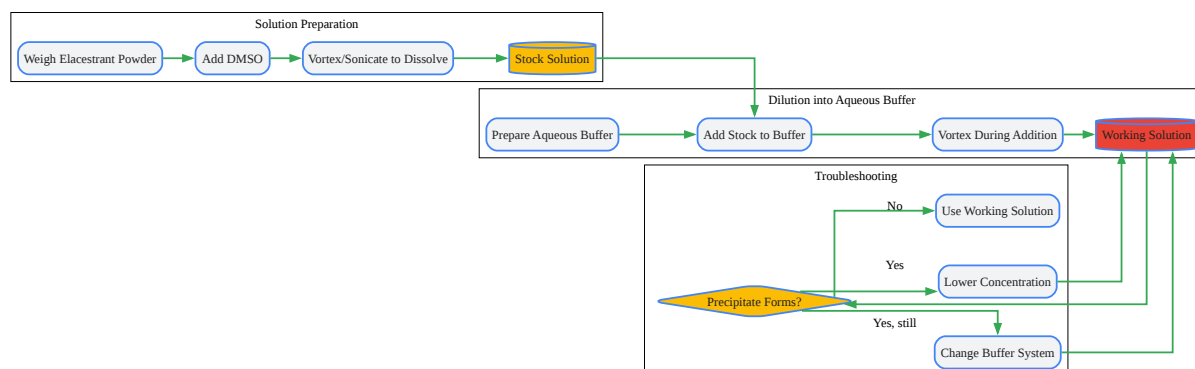
- Weigh the desired amount of **Elacestrant S enantiomer dihydrochloride** powder in a sterile container.

- Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., 10 mg/mL). Note that moisture-absorbing DMSO can reduce solubility.[6]
- Vortex or sonicate the solution to ensure complete dissolution. Gentle heating to 37°C may also aid in solubilization.[9]
- Store the stock solution in aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles. For long-term storage (1 year), -80°C is recommended.[6]

Protocol 2: Preparation of a Working Solution in an Aqueous Buffer (by Dilution)

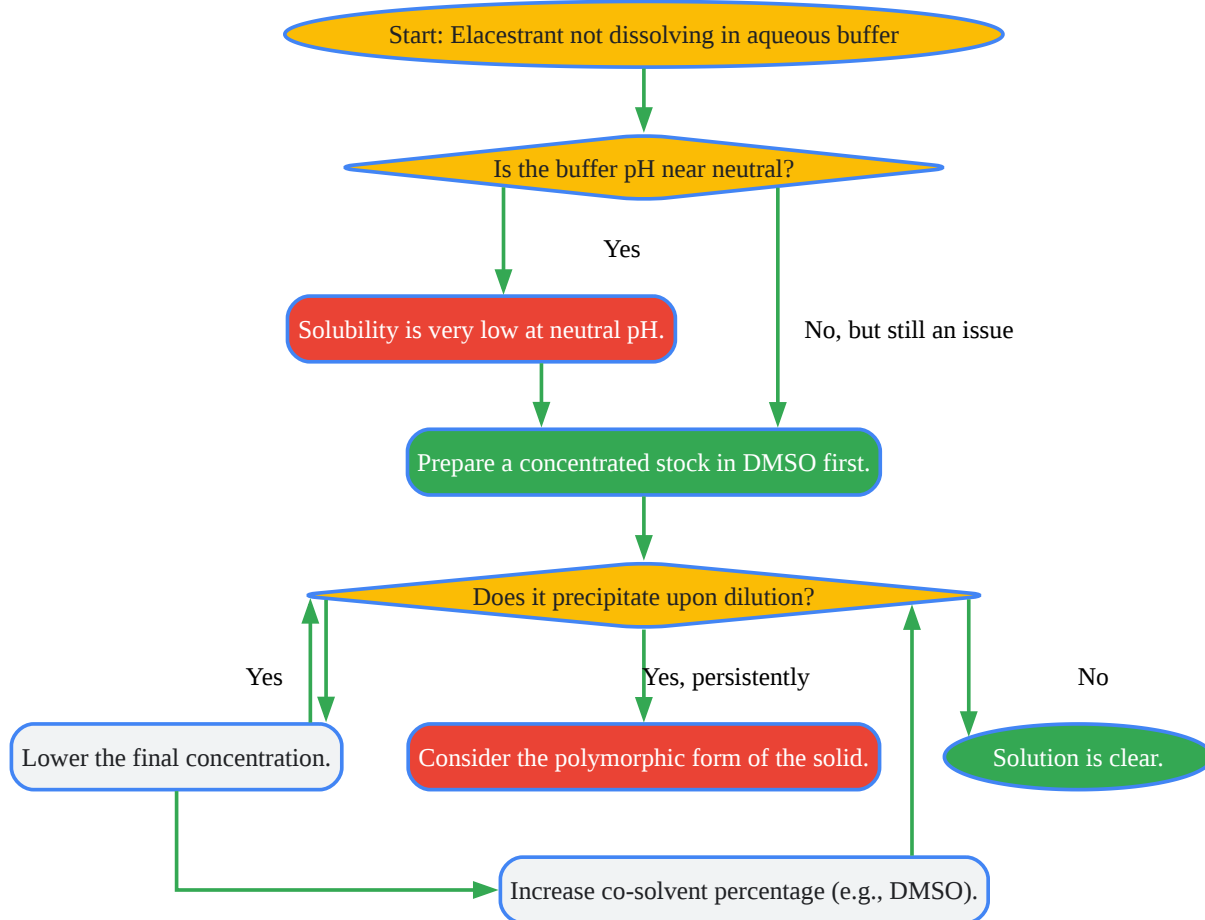
- Thaw an aliquot of the DMSO stock solution at room temperature.
- Pre-warm the desired aqueous buffer to the experimental temperature.
- While vortexing the aqueous buffer, add the required volume of the DMSO stock solution dropwise to achieve the final desired concentration. This rapid mixing helps to minimize immediate precipitation.
- Visually inspect the solution for any signs of precipitation. If a precipitate forms, consider the troubleshooting steps outlined above.

Visualizations



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Caption: Experimental workflow for preparing Elacestrant solutions.



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Caption: Troubleshooting logic for Elacestrant solubility issues.

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